

# Understanding the Fmoc-L-Phe-MPPA Building Block

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## Compound Focus: Fmoc-L-Phe-MPPA

CAS No.: 864876-92-6

Cat. No.: S6590700

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Based on the naming convention and related compounds found, "**Fmoc-L-Phe-MPPA**" appears to be a modified phenylalanine amino acid. Here's a breakdown of its probable components:

- **Fmoc:** The **9-Fluorenylmethyloxycarbonyl** protecting group, which is standard in Fmoc solid-phase peptide synthesis (SPPS) to protect the amino group during chain assembly [1] [2] [3].
- **L-Phe:** The natural **L-enantiomer of Phenylalanine**. This provides the core amino acid structure with a benzyl side chain for hydrophobic interactions [1] [4].
- **MPPA:** This is likely a **side chain modification** on the phenylalanine residue. While its exact structure wasn't confirmed, MPPA could be an abbreviation for a specific chemical group attached to the phenyl ring, altering the properties for specialized applications.

## Related Fmoc-Phenylalanine Derivatives

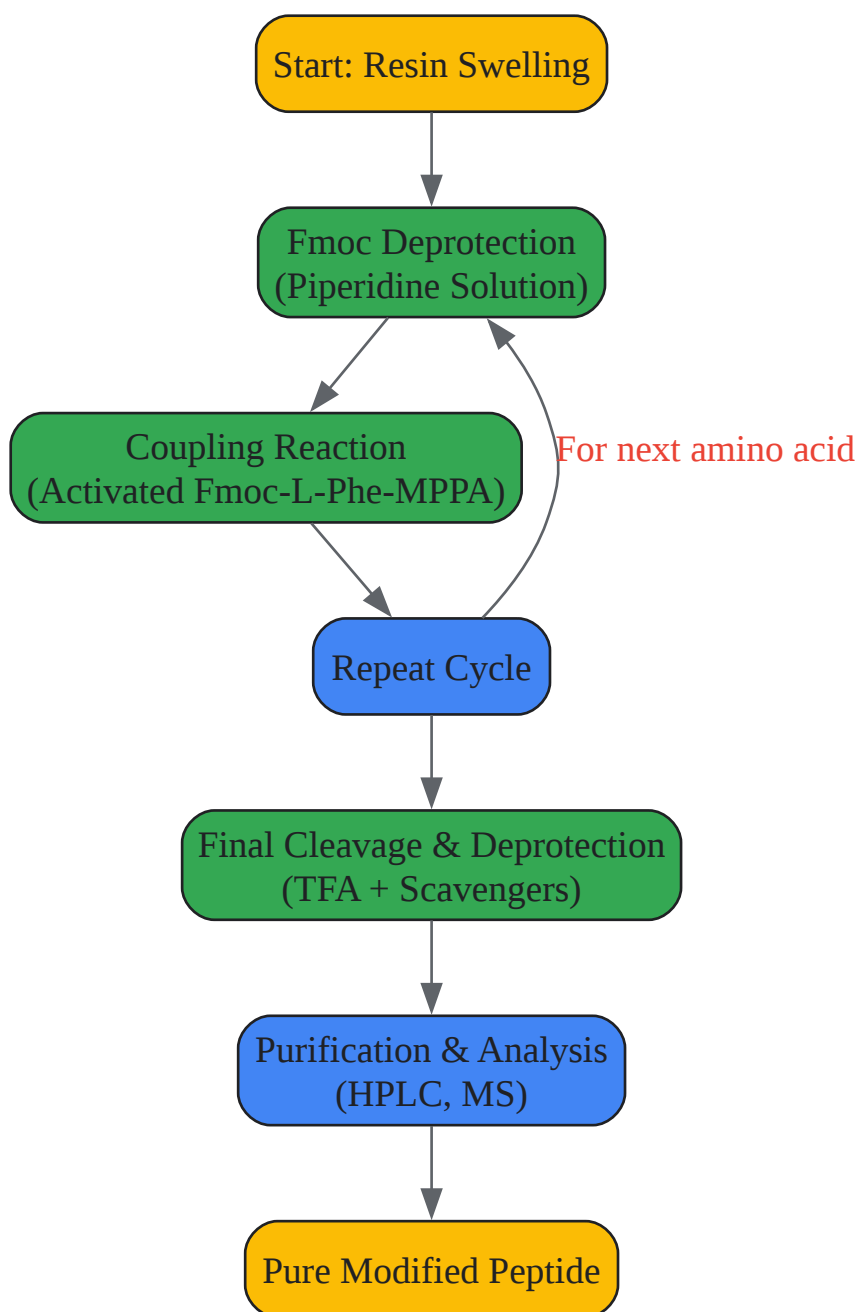
The table below summarizes several modified Fmoc-phenylalanine building blocks found in the search results, which serve similar specialized roles in research.

Building Block	CAS Number	Key Feature	Primary Research Applications
Fmoc-L-Phe-OH [1] [3]	35661-40-6	Standard phenylalanine	Fundamental building block for peptide synthesis [1] [4] [3]

Building Block	CAS Number	Key Feature	Primary Research Applications
<b>Fmoc-L-Photo-Phe-OH</b> [5]	133342-64-0	Diazirine photo-crosslinker	Photoaffinity labeling of cellular targets and protein-protein interactions [5]
<b>Fmoc-<math>\alpha</math>-Methyl-L-Phe</b> [6]	135944-05-7	Alpha-methyl group	Creates peptides with modified backbone structures and enhanced stability [6]
<b>Fmoc-Pentafluoro-L-Phe</b> [7]	-	Pentafluorinated phenyl ring	Alters electronic properties and hydrophobicity for specific binding
<b>Fmoc-L-Phenylalaninol</b> [8]	129397-83-7	C-terminal alcohol	Used in peptide synthesis and bioconjugation [8]

## General Workflow for Using Specialized Fmoc Building Blocks

Specialized amino acids like **Fmoc-L-Phe-MPPA** are typically incorporated into peptides using Fmoc-SPPS. The following diagram outlines the general experimental workflow.



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*Generalized Fmoc-SPPS workflow for incorporating specialized building blocks like **Fmoc-L-Phe-MPPA**.*

#### Key Steps and Reagents:

- **Coupling Reaction:** The **Fmoc-L-Phe-MPPA** building block is activated and coupled to the growing peptide chain on the resin. Common activating agents include **DIC (N,N'-Diisopropylcarbodiimide)** and **HOBt (Hydroxybenzotriazole)** [2].

- **Fmoc Deprotection:** The Fmoc group is removed with a **piperidine solution (e.g., 20-25% in DMF)** before the next coupling cycle [2] [4].
- **Final Cleavage:** The completed peptide is cleaved from the resin with simultaneous removal of side-chain protecting groups using **TFA (Trifluoroacetic acid)**, often with scavengers like **EDT (Ethanedithiol)** and **TIS (Triisopropylsilane)** to prevent side reactions [2].
- **Purification and Analysis:** The crude peptide is purified, typically by **preparative HPLC**, and characterized by analytical HPLC and **Mass Spectrometry (MS)** [2].

## Suggestions for Further Investigation

To obtain specific technical data on **Fmoc-L-Phe-MPPA**, I suggest you:

- **Contact suppliers directly** specializing in non-standard amino acids, such as Omizzur [4] or Apnoke [6], with the exact name or desired molecular structure.
- **Search scientific literature databases** like SciFinder or Reaxys using "**Fmoc-L-Phe-MPPA**" or its potential systematic name as the search term.
- **Consult peptide synthesis handbooks and protocols** for detailed methodologies on handling and incorporating complex, non-standard amino acids.

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## References

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8. - Fmoc -phenylalaninol – Chem-Impex L [chemimpex.com]

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